

Safe Handling and Disposal of 1-Bromo-4-pentylbenzene: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Bromo-4-pentylbenzene

Cat. No.: B053511

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **1-Bromo-4-pentylbenzene** (CAS No. 51554-95-1), a versatile intermediate in various industrial applications, including the synthesis of liquid crystal monomers and pharmaceutical raw materials.[1] Adherence to these protocols is critical to ensure personnel safety and environmental protection.

Immediate Safety and Hazard Information

1-Bromo-4-pentylbenzene is a combustible liquid that can cause skin and serious eye irritation.[2] In some cases, it may cause serious eye damage.[3] It is also very toxic to aquatic life with long-lasting effects.[3]

Emergency Procedures:

- **Eye Contact:** Immediately rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing.[2] If eye irritation persists, seek medical advice/attention.[2]
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with plenty of water.[2] If skin irritation occurs, get medical advice/attention.

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.
- Fire: In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[2]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **1-Bromo-4-pentylbenzene**. The following PPE is mandatory:

PPE Category	Specification
Eye and Face	Chemical safety goggles or a full-face shield.
Hand	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). Inspect gloves for integrity before each use.
Body	Laboratory coat. For tasks with a significant splash risk, a chemical-resistant apron is required.
Respiratory	Work in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with an organic vapor cartridge.

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational and accessible.
 - Verify that an eyewash station and safety shower are in close proximity and unobstructed.
 - Assemble all necessary equipment and reagents before starting the procedure.

- Don the appropriate PPE as specified in the table above.
- Handling:
 - Dispense **1-Bromo-4-pentylbenzene** carefully, avoiding splashes and the generation of aerosols.
 - Keep the container tightly closed when not in use.
 - Ground/bond the container and receiving equipment to prevent static discharge.
 - Use only non-sparking tools.
 - Avoid contact with heat, sparks, open flames, and hot surfaces.^[2] No smoking in the handling area.^[2]
- Spill Management:
 - In case of a small spill, absorb it with an inert material such as sand, earth, or vermiculite.
 - Collect the absorbed material into a suitable, labeled container for disposal.
 - For larger spills, evacuate the area and contact the appropriate emergency response team.

Disposal Plan

As a halogenated aromatic hydrocarbon, **1-Bromo-4-pentylbenzene** must be disposed of as hazardous waste.

- Waste Collection:
 - Collect all waste containing **1-Bromo-4-pentylbenzene**, including contaminated materials like gloves and absorbent pads, in a dedicated, clearly labeled, and sealed container.
 - The container should be labeled as "Halogenated Organic Waste."
- Storage:

- Store the waste container in a cool, well-ventilated area, away from incompatible materials.
- Disposal:
 - Dispose of the hazardous waste through a licensed environmental waste management company.
 - Incineration is a common and effective disposal method for halogenated organic compounds.
 - Do not dispose of **1-Bromo-4-pentylbenzene** down the drain or in general waste.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₁ H ₁₅ Br
Molecular Weight	227.14 g/mol [1][2]
Appearance	Colorless to light yellow clear liquid[1][2]
Boiling Point	261.8 °C at 760 mmHg[1]
Density	Approximately 1.2 g/cm ³ [1]
Flash Point	89 °C
Solubility	Soluble in organic solvents[1]
Occupational Exposure Limits	No specific OELs (TWA, STEL) established. Handle with caution and use appropriate engineering controls.

Safe Handling Workflow

Caption: A logical workflow for the safe handling of **1-Bromo-4-pentylbenzene**.

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